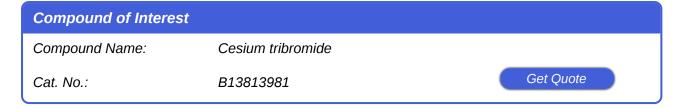


# A Comparative Guide to Lead-Free Alternatives for Cesium Lead Tribromide Perovskites

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

The rapid advancement of perovskite-based technologies in optoelectronics has been shadowed by the inherent toxicity and environmental concerns associated with lead-containing materials like Cesium Lead Tribromide (CsPbBr<sub>3</sub>). This has spurred intensive research into viable lead-free alternatives that can replicate or even surpass the remarkable performance of their lead-based counterparts. This guide provides an objective comparison of the most promising lead-free perovskite families, supported by experimental data on their performance and detailed methodologies for their synthesis and characterization.

## Lead-Free Perovskite Families: An Overview

Several classes of materials have emerged as potential lead-free substitutes for CsPbBr<sub>3</sub>, each with unique structural and optoelectronic properties. The most extensively studied families include:

- Double Perovskites: With a general formula of A<sub>2</sub>B(I)B(III)X<sub>6</sub>, these materials replace two divalent lead ions with a combination of a monovalent and a trivalent cation. Cs<sub>2</sub>AgBiBr<sub>6</sub> is a prominent example, valued for its long carrier lifetime and stability.
- Bismuth-Based Perovskites: Materials like Cs<sub>3</sub>Bi<sub>2</sub>Br<sub>9</sub> adopt a layered or dimer structure. While generally exhibiting wider bandgaps than lead perovskites, they offer good stability.



- Tin-Based Perovskites: As a group IV element like lead, tin can directly replace lead in the perovskite structure (e.g., CsSnI₃). Tin-based perovskites often exhibit excellent charge mobility but can be susceptible to oxidation.
- Antimony-Based Perovskites: Compounds such as Cs<sub>3</sub>Sb<sub>2</sub>Br<sub>9</sub> are being explored for their tunable optoelectronic properties and potential for high performance.
- Copper-Based Perovskites: Materials like Cs<sub>2</sub>CuCl<sub>4</sub> are gaining attention due to the low cost and earth-abundance of copper, along with their intriguing photoluminescence properties.

# **Comparative Performance Data**

A direct, comprehensive comparison of the key performance metrics across all lead-free alternatives under identical experimental conditions is challenging due to the variability in reported literature. However, by compiling data from various studies, we can establish a general performance landscape. The following table summarizes typical ranges for photoluminescence quantum yield (PLQY) and carrier lifetime for various lead-free perovskite nanocrystals.

Perovskite Material Family	Representative Material	Photoluminescenc e Quantum Yield (PLQY) (%)	Carrier Lifetime
Reference: Lead- Based	CsPbBr₃	50 - 90	1 - 100 ns
Double Perovskites	Cs <sub>2</sub> AgBiBr <sub>6</sub>	< 10 (indirect bandgap)	up to 1.4 μs[1][2][3][4]
Bismuth-Based	CS3Bi2Br9	1 - 54	1 - 100 ns
Tin-Based	CsSnI₃	1 - 20	1 - 10 ns
Antimony-Based	Cs <sub>3</sub> Sb <sub>2</sub> Br <sub>9</sub>	10 - 40	1 - 50 ns
Copper-Based	CS2CuCl4	20 - 40[5][6][7][8]	1 - 20 ns

Note: The values presented are indicative and can vary significantly based on synthesis methods, surface passivation, and measurement conditions. The low PLQY of Cs<sub>2</sub>AgBiBr<sub>6</sub> is



primarily due to its indirect bandgap nature, which is not ideal for light-emitting applications but can be suitable for photovoltaics.

# **Stability Under Environmental Stress**

The long-term stability of perovskite materials is a critical factor for their practical application. Stability is typically assessed by monitoring the degradation of photoluminescence intensity or structural integrity under exposure to humidity, light, and elevated temperatures. Standardized testing protocols, such as the ISOS (International Summit on Organic Photovoltaic Stability) procedures, provide a framework for evaluating and comparing the stability of perovskite materials and devices[9][10][11][12][13].

Generally, lead-free alternatives, particularly double perovskites and some bismuth-based compounds, exhibit enhanced stability compared to their lead-halide counterparts, especially concerning moisture and thermal stress. However, tin-based perovskites are notably susceptible to oxidation from Sn<sup>2+</sup> to Sn<sup>4+</sup>, which can lead to rapid degradation.

## **Experimental Protocols**

Detailed and reproducible synthesis and characterization methods are paramount for advancing the field of lead-free perovskites. Below are representative protocols for the synthesis of key lead-free perovskite nanocrystals and the measurement of their fundamental properties.

## **Synthesis Protocols**

1. Hot-Injection Synthesis of Cs<sub>2</sub>AgBiBr<sub>6</sub> Nanocrystals

This method involves the rapid injection of a precursor at a lower temperature into a hot solvent containing other precursors, leading to the nucleation and growth of nanocrystals.

- Materials: Cesium carbonate (Cs<sub>2</sub>CO<sub>3</sub>), silver bromide (AgBr), bismuth bromide (BiBr<sub>3</sub>), oleic acid (OA), oleylamine (OAm), 1-octadecene (ODE).
- Procedure:
  - Prepare a Cs-oleate precursor by dissolving Cs₂CO₃ in a mixture of OA and ODE at 120
    °C under vacuum.



- In a separate flask, dissolve AgBr and BiBr₃ in a mixture of ODE, OA, and OAm at 120 °C under vacuum.
- Raise the temperature of the Ag-Bi precursor solution to 180 °C under an inert atmosphere (e.g., Argon).
- Swiftly inject the preheated Cs-oleate solution into the hot reaction mixture.
- Allow the reaction to proceed for 5-10 minutes.
- Cool the reaction mixture rapidly in an ice bath to quench the growth of nanocrystals.
- Purify the nanocrystals by centrifugation and redispersion in a non-polar solvent like toluene.
- 2. Ligand-Assisted Reprecipitation (LARP) Synthesis of Cs<sub>3</sub>Sb<sub>2</sub>Br<sub>9</sub> Nanocrystals

The LARP method is a room-temperature synthesis that relies on the poor solubility of the perovskite precursors in a non-polar "anti-solvent".

- Materials: Cesium bromide (CsBr), antimony bromide (SbBr<sub>3</sub>), N,N-dimethylformamide (DMF), toluene, oleic acid (OA), oleylamine (OAm).
- Procedure:
  - Dissolve stoichiometric amounts of CsBr and SbBr₃ in DMF to form the precursor solution.
  - In a separate vial, mix toluene with OA and OAm.
  - Vigorously stir the toluene/ligand mixture.
  - Quickly inject the precursor solution into the stirred toluene mixture.
  - The perovskite nanocrystals will precipitate out of the solution.
  - Continue stirring for a few minutes to allow for crystal growth and stabilization.
  - Collect the nanocrystals by centrifugation.



## **Characterization Protocols**

1. Photoluminescence Quantum Yield (PLQY) Measurement

PLQY is a measure of the efficiency of the emission of photons from a material after it has absorbed photons. An integrating sphere is commonly used for accurate PLQY measurements.

• Experimental Setup: An integrating sphere coupled to a fluorometer, a calibrated light source (e.g., laser or xenon lamp), and a detector (e.g., CCD or photodiode).

#### Procedure:

- Place a cuvette with the solvent (blank) inside the integrating sphere and measure the spectrum of the excitation source.
- Replace the blank with the perovskite nanocrystal dispersion and measure the spectrum,
  which will include both the scattered excitation light and the emitted photoluminescence.
- The PLQY is calculated by comparing the number of absorbed photons to the number of emitted photons, taking into account the sphere's calibration.
- 2. Carrier Lifetime Measurement using Time-Resolved Photoluminescence (TRPL)

TRPL measures the decay of photoluminescence intensity over time after excitation with a short pulse of light, providing information about the charge carrier recombination dynamics.

 Experimental Setup: A pulsed laser source (picosecond or femtosecond), a sample holder, collection optics, a monochromator, and a sensitive, high-speed detector (e.g., a streak camera or a time-correlated single photon counting (TCSP) system).

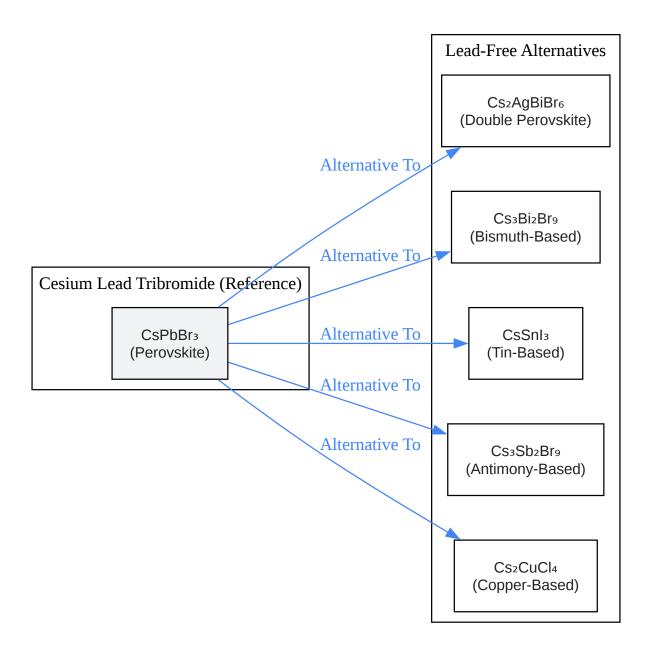
#### Procedure:

- Excite the sample with a short laser pulse.
- Record the photoluminescence intensity as a function of time.
- Fit the decay curve with an appropriate model (e.g., single, bi-, or tri-exponential decay) to extract the carrier lifetime(s).



# **Visualizing Structures and Processes**

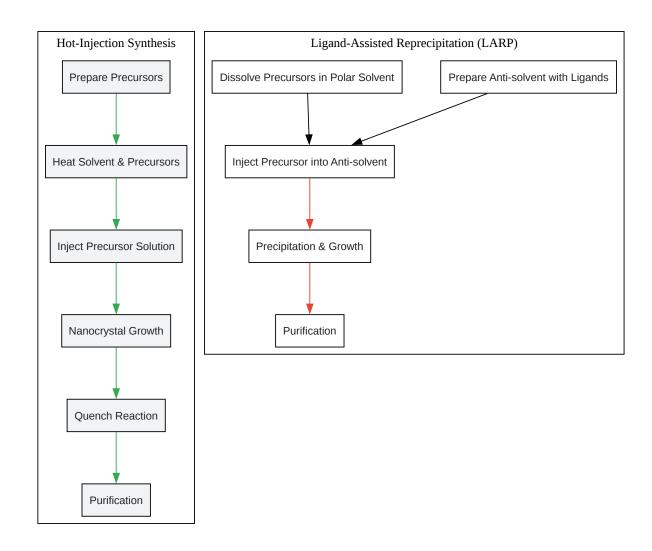
To better understand the materials and experimental workflows discussed, the following diagrams have been generated using the Graphviz DOT language.



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Figure 1: Overview of Lead-Free Perovskite Alternatives.

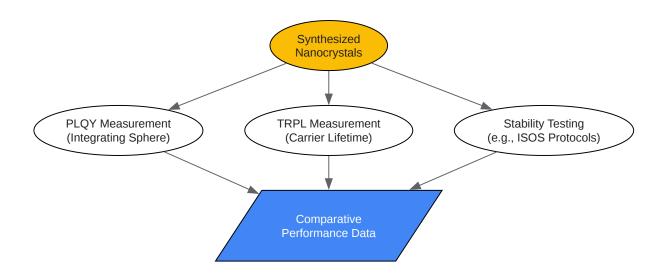




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Figure 2: Common Synthesis Workflows for Perovskite Nanocrystals.





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Figure 3: Experimental Workflow for Performance Characterization.

## Conclusion

The quest for stable, non-toxic, and high-performance alternatives to lead-based perovskites is a vibrant and rapidly evolving field of research. While no single lead-free material has yet emerged as a universal replacement for CsPbBr3 across all applications, significant progress has been made. Double perovskites like Cs2AgBiBr6 offer exceptional carrier lifetimes, making them promising for photovoltaic applications. Bismuth, antimony, and copper-based systems provide a rich playground for tuning optical properties and improving stability. Tin-based perovskites, despite their oxidation challenges, remain a strong contender due to their excellent charge transport characteristics.

Further research focusing on novel compositions, improved synthesis techniques to minimize defects, and advanced surface passivation strategies will be crucial in unlocking the full potential of these lead-free perovskite materials. The detailed experimental protocols and comparative data presented in this guide aim to provide a solid foundation for researchers to build upon in this exciting endeavor.



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